

# 3-cyclopropyl-1-phenyl-1H-pyrazol-5-amine

## IUPAC name and synonyms

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### Compound of Interest

Compound Name: 3-cyclopropyl-1-phenyl-1H-pyrazol-5-amine

Cat. No.: B109354

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## A Technical Guide to 3-cyclopropyl-1-phenyl-1H-pyrazol-5-amine

This document provides a comprehensive overview of the chemical entity **3-cyclopropyl-1-phenyl-1H-pyrazol-5-amine**, including its nomenclature, physicochemical properties, and relevant experimental contexts. It is intended for researchers and professionals in the fields of chemistry and drug development.

### Chemical Identity and Nomenclature

The compound with the CAS Registry Number 175137-45-8 is a substituted pyrazole derivative.<sup>[1][2][3][4][5]</sup> The pyrazole core is a five-membered aromatic heterocycle with two adjacent nitrogen atoms. In this specific molecule, the ring is substituted with a phenyl group at the N1 position, a cyclopropyl group at the C3 position, and an amine group at the C5 position.

IUPAC Name: **3-cyclopropyl-1-phenyl-1H-pyrazol-5-amine**.

Synonyms:

- 1H-Pyrazol-5-amine, 3-cyclopropyl-1-phenyl-<sup>[1]</sup>
- 5-Amino-3-cyclopropyl-1-phenylpyrazole<sup>[1]</sup>

- 5-cyclopropyl-2-phenylpyrazol-3-amine[6]

## Physicochemical Properties

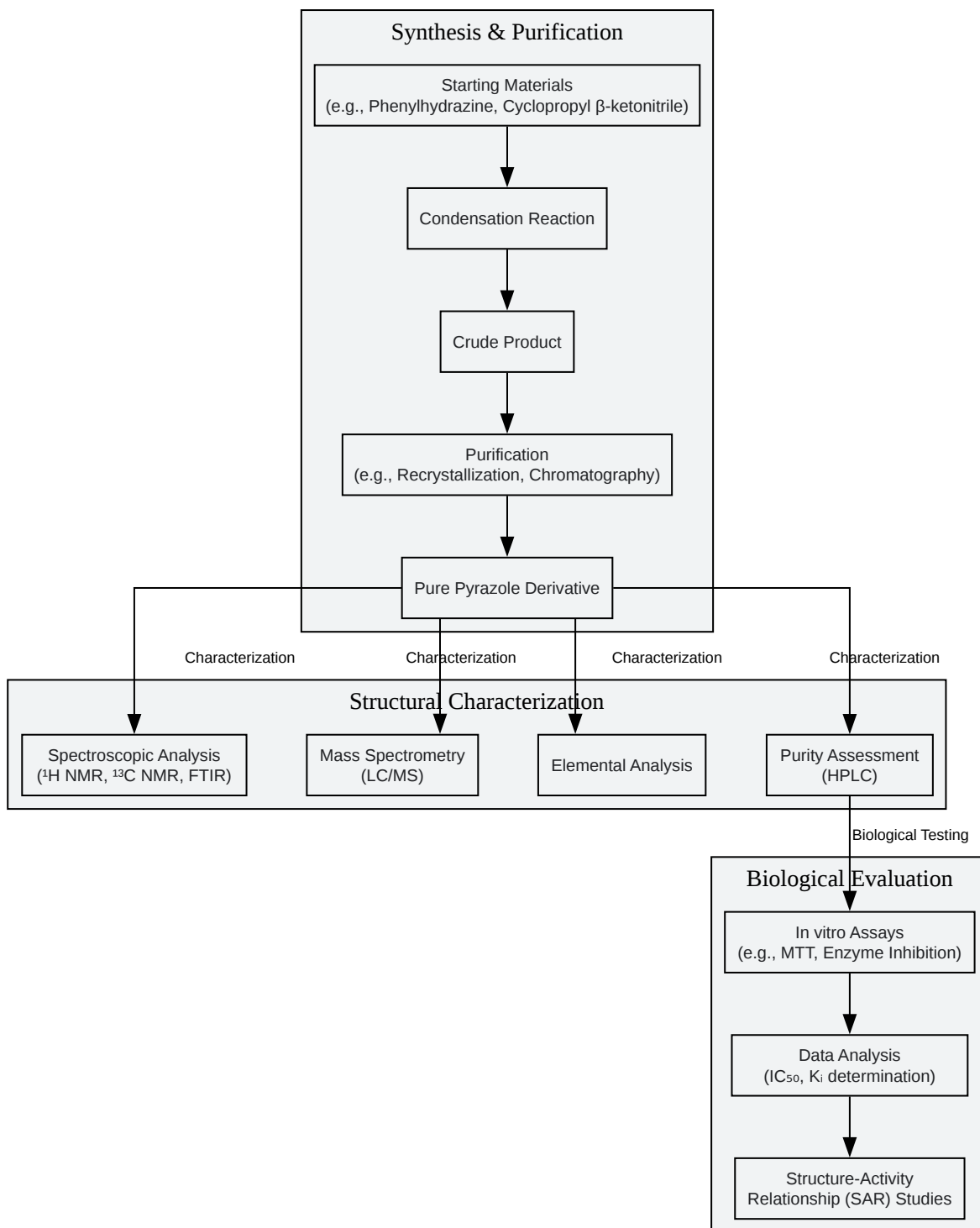
The key quantitative data for **3-cyclopropyl-1-phenyl-1H-pyrazol-5-amine** are summarized in the table below. This information is crucial for its handling, characterization, and application in experimental settings.

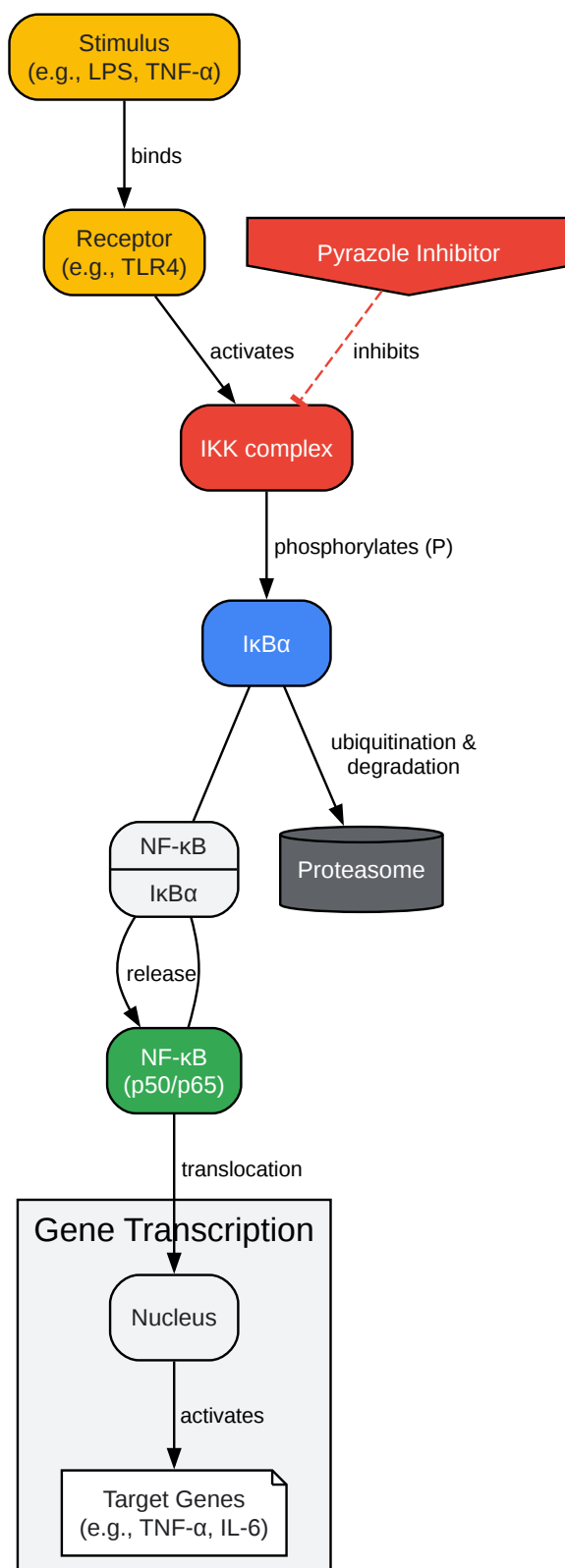
Property	Value	Source(s)
CAS Number	175137-45-8	[1][2][3][4][5]
Molecular Formula	C <sub>12</sub> H <sub>13</sub> N <sub>3</sub>	[1][2][5][6]
Molecular Weight	199.25 g/mol	[1][5][6]
Monoisotopic Mass	199.11095 Da	[6]
Melting Point	135-137 °C	[3]
Predicted XLogP	2.1	[6]
InChI Key	MLOGPNMYHQADBA- UHFFFAOYSA-N	[1][6]
SMILES	C1CC1C2=NN(C(=C2)N)C3=C C=CC=C3	[6]

## Synthesis and Experimental Protocols

While a specific, detailed protocol for the synthesis of **3-cyclopropyl-1-phenyl-1H-pyrazol-5-amine** was not found in the reviewed literature, general methods for the synthesis of 5-aminopyrazoles are well-established. A common route involves the condensation of a hydrazine derivative with a  $\beta$ -ketonitrile.

**General Synthesis Workflow for 5-Aminopyrazoles:** The logical flow for the synthesis and subsequent analysis of a novel pyrazole derivative, based on methodologies reported for similar compounds[7], is depicted below. This workflow starts from commercially available starting materials and proceeds through synthesis, purification, characterization, and biological evaluation.





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